

Solvent Blue 59 solubility in common organic solvents

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Compound of Interest

Compound Name: Solvent blue 59

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An In-Depth Technical Guide to the Solubility of **Solvent Blue 59** in Common Organic Solvents

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Abstract

This technical guide provides a comprehensive analysis of the solubility characteristics of **Solvent Blue 59** (C.I. 61552), an anthraquinone-based dye. Aimed at researchers, scientists, and professionals in drug development and materials science, this document delves into the quantitative and qualitative solubility of **Solvent Blue 59** in a range of common organic solvents. The guide explains the underlying chemical principles governing its solubility, offers a detailed, field-proven experimental protocol for solubility determination, and discusses the practical implications for its application.

Introduction: Understanding Solvent Blue 59

Solvent Blue 59, chemically known as 1,4-Bis(ethylamino)-9,10-anthraquinone, is a synthetic dye recognized for its vibrant reddish-blue hue and excellent stability.^{[1][2]} Its molecular structure is based on an anthraquinone core, a class of compounds known for their use as colorants.^{[2][3]} The dye finds extensive use in coloring plastics, hydrocarbon solvents, waxes, printing inks, and coatings.^{[1][2][4][5]} For scientists and researchers, particularly in materials science and histology where it is used as a stain, a thorough understanding of its solubility is a critical prerequisite for formulating effective solutions, ensuring process efficiency, and

achieving desired coloration and performance.^[1] This guide provides the foundational data and procedural knowledge necessary to work effectively with this versatile dye.

Chemical and Physical Properties

The solubility of a compound is intrinsically linked to its molecular structure and physical properties. The nonpolar, aromatic anthraquinone core combined with the hydrogen-bonding capability of the ethylamino groups gives **Solvent Blue 59** its characteristic solubility profile.

Property	Value	Source(s)
IUPAC Name	1,4-bis(ethylamino)anthracene-9,10-dione	^[6]
Synonyms	C.I. 61552, Atlasol Blue 2N, Sudan Blue	^{[1][2][7]}
CAS Number	6994-46-3	^{[1][2][7]}
Molecular Formula	C ₁₈ H ₁₈ N ₂ O ₂	^{[1][2][6]}
Molecular Weight	294.35 g/mol	^{[1][2][6]}
Appearance	Reddish blue or maroon powder	^{[1][8]}
Melting Point	180-217 °C	^{[1][8]}

Solubility Profile of Solvent Blue 59

Qualitative Overview

Solvent Blue 59 is characterized by its excellent solubility in a variety of organic solvents, a feature attributed to its largely nonpolar molecular structure.^{[1][9][10]} Conversely, it is immiscible and considered insoluble in water.^{[2][3]} This behavior is predictable: the large, hydrophobic anthraquinone skeleton dominates the molecule's character, making it amenable to dissolution in organic media rather than polar, aqueous environments. The ethylamino side chains provide some capacity for hydrogen bonding, allowing for interaction with moderately polar solvents like alcohols and ketones, though its highest solubility is observed in non-polar and chlorinated solvents.

Quantitative Solubility Data

The following table summarizes the quantitative solubility of **Solvent Blue 59** in several common organic solvents at ambient temperature (20°C). This data is crucial for preparing stock solutions and formulating solvent-based systems.

Organic Solvent	Chemical Class	Solubility at 20°C (g/L)
Dichloromethane	Chlorinated	171.3
Methylbenzene (Toluene)	Aromatic Hydrocarbon	86.3
Butyl Acetate	Ester	30.0
Acetone	Ketone	15.0
Ethyl Alcohol	Alcohol	5.0

Data sourced from Hangzhou Epsilon Chemical Co.,Ltd. Technical Data Sheet.[\[8\]](#)

The data clearly indicates that solubility is highest in the chlorinated solvent dichloromethane and the aromatic hydrocarbon toluene, and significantly lower in the more polar alcohol.

Caption: Relationship between solvent polarity and **Solvent Blue 59** solubility.

Experimental Protocol: Determination of Equilibrium Solubility

As a self-validating system, a robust experimental protocol is essential for verifying or determining solubility in novel solvent systems. The most common and reliable approach is the equilibrium (or saturation) solubility method. This method involves saturating a solvent with the solute and then quantifying the dissolved amount.

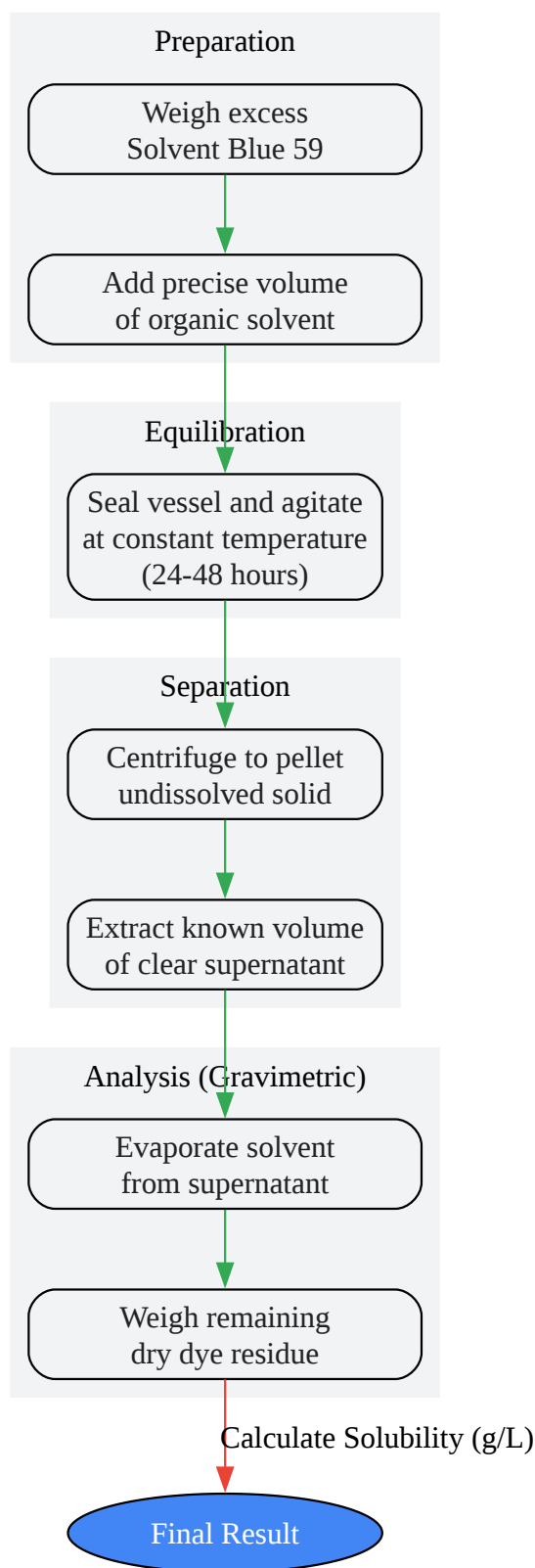
Rationale and Causality

The core principle is to create a saturated solution in thermodynamic equilibrium with an excess of the solid solute. This ensures that the solvent has dissolved the maximum amount of solute at a given temperature. Agitation is used to accelerate the process of reaching equilibrium, while a constant temperature is maintained because solubility is temperature-

dependent. Centrifugation or filtration is a critical step to separate the saturated supernatant from the undissolved solid without causing premature precipitation. Quantification of the solute in a known volume of the supernatant allows for the precise calculation of solubility.

Step-by-Step Methodology

- **Preparation:** Accurately weigh an amount of **Solvent Blue 59** powder that is known to be in excess of its estimated solubility and add it to a sealed, airtight vessel (e.g., a screw-cap vial).
- **Solvent Addition:** Using a calibrated pipette, add a precise volume (e.g., 5.0 mL) of the desired organic solvent to the vessel.
- **Equilibration:** Seal the vessel tightly to prevent solvent evaporation. Place the vessel in an agitator (e.g., orbital shaker or rotator) set to a constant temperature (e.g., 20°C or 25°C). Agitate the mixture for a period sufficient to reach equilibrium, typically 24 to 48 hours.
- **Phase Separation:** After equilibration, allow the vessel to stand undisturbed at the constant temperature to let the excess solid settle. To ensure complete separation of the undissolved solid, centrifuge the vessel at a moderate speed (e.g., 5000 rpm for 15 minutes).
- **Sample Extraction:** Carefully extract a precise volume (e.g., 1.0 mL) of the clear supernatant (the saturated solution) using a calibrated pipette. Take care not to disturb the solid pellet at the bottom.
- **Quantification (Gravimetric Method):**
 - Dispense the extracted supernatant into a pre-weighed, dry vial.
 - Evaporate the solvent completely under a gentle stream of nitrogen or in a vacuum oven at a temperature below the dye's decomposition point.
 - Once the solvent is fully evaporated, re-weigh the vial containing the dry dye residue.
- **Calculation:** Calculate the solubility using the following formula:
 - $\text{Solubility (g/L)} = [(\text{Weight of vial} + \text{dye}) - (\text{Weight of empty vial})] / (\text{Volume of supernatant extracted in L})$



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Caption: Experimental workflow for determining equilibrium solubility.

Safety and Handling

Solvent Blue 59 is classified as a hazardous substance and requires careful handling.^[3]

- Hazards: It may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).^[6] It is a combustible solid, and fine dust can form explosive mixtures with air.^[3]
- Handling: Always handle in a well-ventilated area.^[11] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a dust mask or respirator.^[3] Avoid creating dust. Bond and ground equipment when transferring powder to prevent electrostatic charge build-up.^[3]
- Storage: Store in a cool, dry, well-ventilated area in tightly sealed original containers, away from incompatible materials such as strong oxidizing agents.^[3]

Conclusion

The solubility of **Solvent Blue 59** is a key determinant of its utility across various scientific and industrial domains. It exhibits high solubility in non-polar organic solvents like dichloromethane and toluene and is practically insoluble in water. This behavior is directly linked to its nonpolar anthraquinone structure. The provided quantitative data serves as a critical reference for formulation, while the detailed experimental protocol offers a reliable method for in-house solubility determination in other solvent systems. Adherence to proper safety protocols is mandatory when handling this compound to mitigate potential health risks.

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